

Hydrocinnamoyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Phenylpropanoyl chloride

Cat. No.: B143358

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical properties of hydrocinnamoyl chloride (CAS No. 645-45-4). This document is intended to be a critical resource for researchers, scientists, and professionals in drug development, offering meticulously compiled data, detailed experimental protocols for its synthesis, and visual representations of its chemical synthesis.

Core Physical and Chemical Properties

Hydrocinnamoyl chloride, also known as **3-phenylpropanoyl chloride**, is a reactive acyl chloride derivative of hydrocinnamic acid.^{[1][2]} It presents as a clear, colorless to light yellow or deep greenish-yellow liquid with a pungent odor.^{[1][3][4]} This compound is highly sensitive to moisture and will react with water, leading to its decomposition.^{[1][3]} Consequently, it should be stored in a cool, dry place under an inert atmosphere.^{[5][6]} It is soluble in organic solvents such as chloroform and ether, but it reacts with water.^{[6][7]}

Quantitative Data Summary

The following table summarizes the key physical properties of hydrocinnamoyl chloride, compiled from various sources for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ ClO	[1][5][7][8][9][10][11]
Molecular Weight	168.62 g/mol	[1][5][7][8][10][11][12]
Melting Point	-7 to -5 °C	[5][7][8][13]
Boiling Point	107 °C at 11 mmHg	[3][5][7][13]
Density	1.135 g/mL at 25 °C	[5][7][13]
Refractive Index (n _{20/D})	1.5265	[5][7][13]
Flash Point	227 °F (108.3 °C)	[3][5][13][14]
Vapor Pressure	6.893 Pa at 25 °C	[6][7]
Water Solubility	Reacts	[1][5][7][13]
Solubility in Organic Solvents	Soluble in ether, slightly soluble in chloroform.	[1][6][7]

Experimental Protocols

While specific, detailed experimental protocols for the determination of each physical property (e.g., ASTM/ISO standards) are not readily available in the public domain, a general protocol for the synthesis of hydrocinnamoyl chloride is well-documented. The purity of the resulting product is often confirmed using techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).[2][7]

Synthesis of Hydrocinnamoyl Chloride from Hydrocinnamic Acid

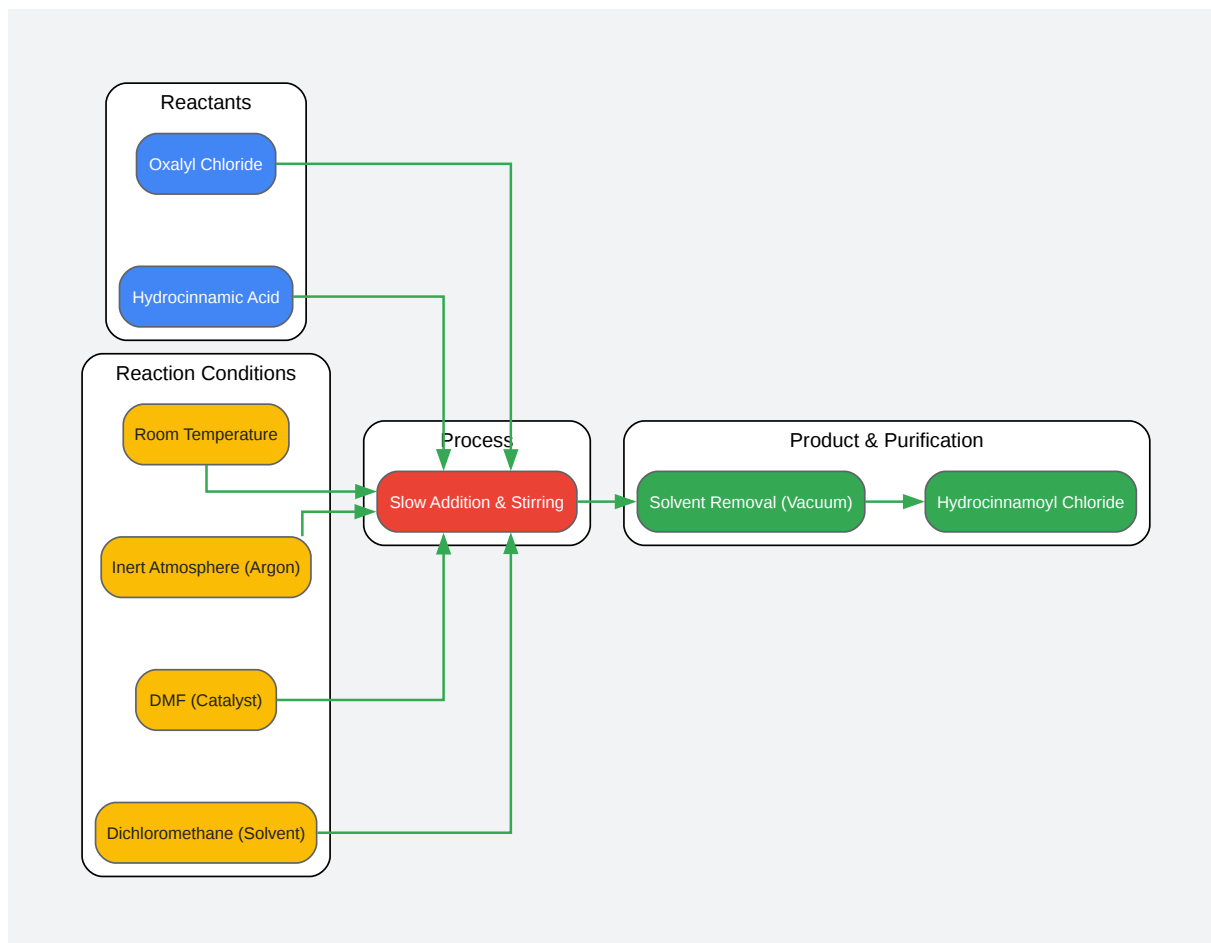
The industrial and laboratory-scale synthesis of hydrocinnamoyl chloride is typically achieved through the reaction of hydrocinnamic acid with a chlorinating agent.[1][2] Common chlorinating agents include thionyl chloride (SOCl₂), oxalyl chloride ((COCl)₂), and phosphorus pentachloride (PCl₅).[1][2] The reaction with oxalyl chloride, often catalyzed by N,N-dimethylformamide (DMF), is a common laboratory method.[2][7]

General Procedure using Oxalyl Chloride:

- To a flask equipped with a stirrer and under an inert atmosphere (e.g., argon), add hydrocinnamic acid and a suitable solvent such as dichloromethane (CH_2Cl_2).^[7]
- Add a catalytic amount of N,N-dimethylformamide (DMF).^[7]
- Slowly add a solution of oxalyl chloride in dichloromethane to the mixture over a period of approximately 30 minutes.^[7]
- Allow the reaction mixture to stir at room temperature overnight.^[7]
- Upon completion, the solvent is removed under vacuum to yield hydrocinnamoyl chloride as a yellow oil.^[7]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of hydrocinnamoyl chloride from hydrocinnamic acid.



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Caption: Synthesis workflow for hydrocinnamoyl chloride.

Applications in Research and Development

Hydrocinnamoyl chloride is a vital intermediate in organic synthesis, particularly in the pharmaceutical industry.[1][2] It serves as a key building block in the preparation of a wide array of pharmaceutical compounds, including those with antiviral and antitumor properties.[2][7] Its high reactivity makes it a versatile reagent for introducing the hydrocinnamoyl group into various molecules through reactions with nucleophiles like alcohols and amines to form esters and amides, respectively.[15][16]

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